

3,5-Dichlorophenyl methyl sulphone CAS 22821-89-2 properties

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Compound of Interest

Compound Name:	3,5-Dichlorophenyl methyl sulphone
Cat. No.:	B1206587

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An In-depth Technical Guide to 3,5-Dichlorophenyl Methyl Sulphone

This guide provides a comprehensive technical overview of **3,5-Dichlorophenyl methyl sulphone** (CAS 22821-89-2), a compound of interest for researchers in toxicology, drug metabolism, and chemical synthesis. This document synthesizes available data to offer insights into its properties, biological significance, and handling, tailored for professionals in the scientific community.

Core Compound Identity and Physicochemical Properties

3,5-Dichlorophenyl methyl sulphone, with the CAS number 22821-89-2, is a chlorinated aromatic sulfone.^[1] Its core structure consists of a benzene ring substituted with two chlorine atoms at the 3 and 5 positions and a methyl sulfonyl group (-SO₂CH₃) at the 1 position. This substitution pattern dictates its chemical reactivity and biological interactions.

The compound is commercially available, typically with a purity of 98% or higher, and is categorized as a research chemical for laboratory use.^{[1][2]} It is primarily intended for professional manufacturing and research, not for direct consumer or medical applications.^[1]

Table 1: Physicochemical Properties of 3,5-Dichlorophenyl Methyl Sulphone

Property	Value	Source(s)
CAS Number	22821-89-2	[1] [3]
Molecular Formula	C ₇ H ₆ Cl ₂ O ₂ S	[1]
Molecular Weight	225.1 g/mol	[1]
Synonyms	1,3-Dichloro-5-(methylsulfonyl)benzene, 3,5-DCPMS	[4] [5]
Purity (Typical)	≥98%	[1]
SMILES Code	O=S(C1=CC(Cl)=CC(Cl)=C1)(C)=O	[3]
Storage Conditions	Room temperature, sealed in a dry environment	[1] [3]

Note: Specific experimental data such as melting point, boiling point, and solubility are not consistently reported in publicly available literature. Researchers should perform their own characterization or consult supplier-specific documentation.

Synthesis Pathway: A Representative Method

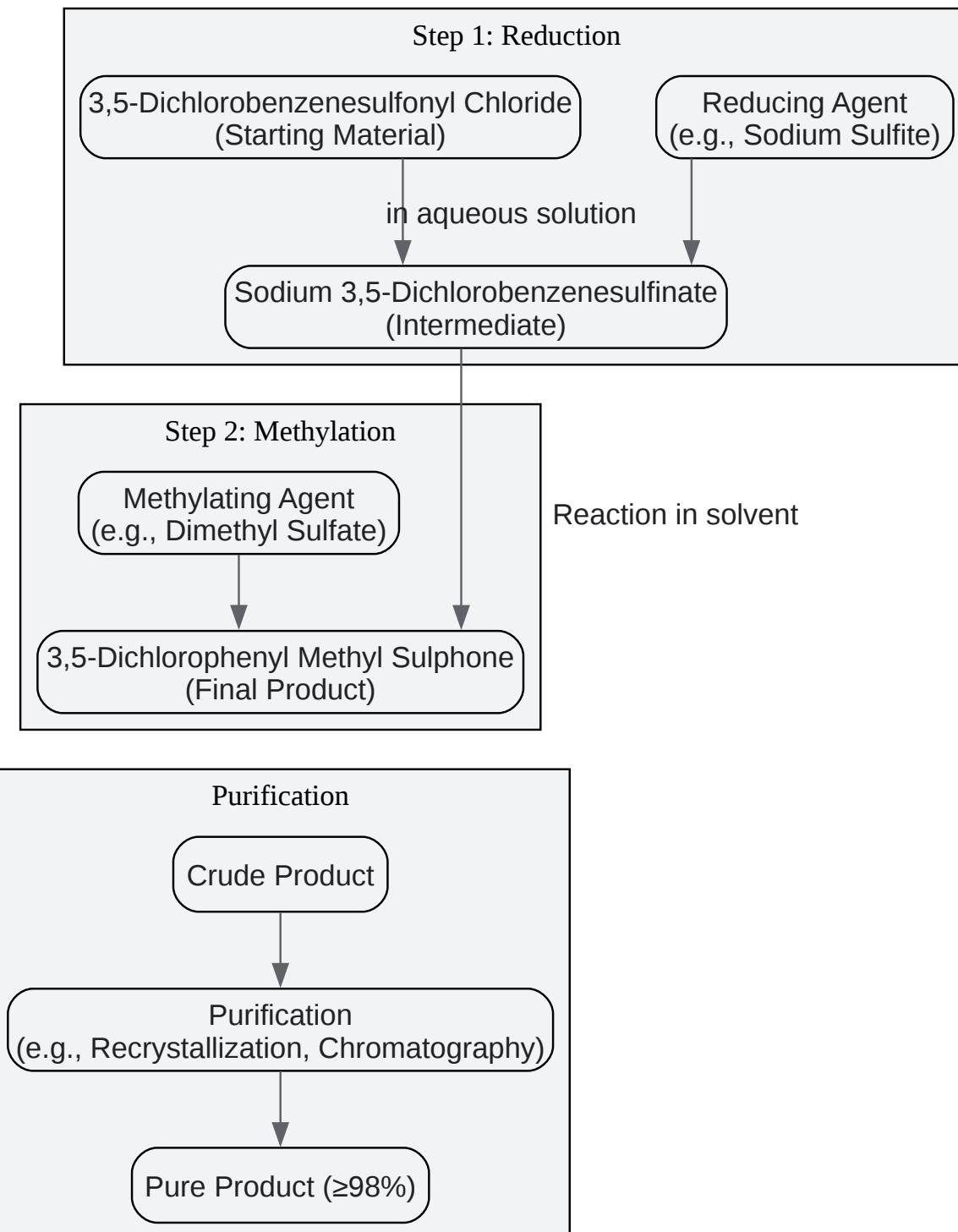
While a specific, detailed synthesis protocol for **3,5-Dichlorophenyl methyl sulphone** is not widely published, a plausible and efficient route can be extrapolated from general methods for preparing aryl methyl sulfones.[\[6\]](#) A common approach involves the reaction of a corresponding sulfonyl chloride with a methylating agent. A more direct route starts from 3,5-dichlorobenzenesulfonyl chloride.

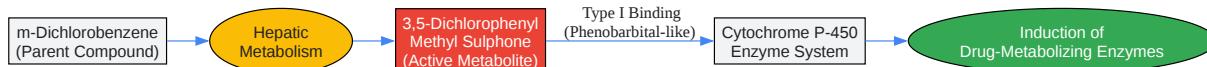
A generalized two-step method starting from a substituted benzenesulfonyl chloride has been reported to have yields over 85%, making it suitable for scalable production.[\[6\]](#) This process involves:

- Reduction: The substituted benzenesulfonyl chloride is reduced to a phenyl-sulfinic acid intermediate.

- Methylation: The intermediate is then methylated, for example, using dimethyl sulfate, to yield the final phenyl methyl sulfone derivative.[6]

Below is a conceptual workflow for this synthesis.





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